

An In-depth Technical Guide to the Safe Handling of Allylamine Hydrochloride

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Compound of Interest

Compound Name: Allylamine hydrochloride

Cat. No.: B602329

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety precautions, handling procedures, and emergency responses required when working with **allylamine hydrochloride**. The information is compiled from various safety data sheets (SDS) to ensure a thorough and reliable guide for laboratory and research professionals. Adherence to these guidelines is critical to mitigate risks and ensure a safe working environment.

Hazard Identification and Classification

Allylamine hydrochloride is classified as a hazardous substance. It is crucial to understand its primary dangers before handling. The Globally Harmonized System (GHS) classification is summarized below.

Table 1: GHS Hazard Classification for **Allylamine Hydrochloride**

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity, Oral	Category 3 / 4	H301: Toxic if swallowed or H302: Harmful if swallowed. [1][2]	Danger / Warning[3] [4]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction. [1]	Warning[4]

Note: Classification for acute oral toxicity varies slightly across different suppliers, ranging from Category 3 (Toxic) to Category 4 (Harmful). It is prudent to handle the substance with the caution required for a Category 3 toxicant.

Toxicological and Physical Properties

Understanding the toxicological and physical properties of **allylamine hydrochloride** is fundamental to a comprehensive risk assessment.

Table 2: Toxicological Data

Metric	Species	Value	Reference
LD50 (Oral)	Rat	150 mg/kg	[2][5]

Table 3: Physical and Chemical Properties

Property	Value	Reference
Appearance	Solid	[3]
CAS Number	10017-11-5	[3]
Molecular Formula	C ₃ H ₇ N · HCl	
Molecular Weight	93.56 g/mol	
Melting Point	178 - 183 °C	[3]
Key Characteristics	Hygroscopic, moisture sensitive.	[3]

Experimental and Handling Protocols

Strict protocols must be followed to minimize exposure and ensure safety during handling, experimentation, and in the event of an emergency.

This protocol outlines the standard operating procedure for handling **allylamine hydrochloride** in a laboratory setting.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a certified chemical fume hood.[3][6]
 - Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[4]
 - Avoid the formation of dust and aerosols during handling.[3]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear NIOSH (US) or EN 166 (EU) approved safety glasses with side-shields or a face shield.[3]
 - Skin Protection: Wear impervious gloves (e.g., butyl rubber) inspected for integrity before use.[7] Wear appropriate protective clothing to prevent skin contact.[6]

- Respiratory Protection: If ventilation is inadequate or risk assessment indicates a need, use a full-face particle respirator (NIOSH type N99 or EU type P2/P3).[3] For primary protection, a full-face supplied-air respirator is recommended.[3]
- Handling Procedures:
 - Do not eat, drink, or smoke in the area where the chemical is handled.[2][3]
 - Wash hands and any exposed skin thoroughly after handling and before breaks.[3]
 - Handle and store under an inert gas atmosphere due to its hygroscopic nature.[3]
 - Keep the container tightly closed when not in use.[3]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[3][6]
 - Store locked up in an area accessible only to authorized personnel.[2][3]
 - Keep away from incompatible substances.[6]

Immediate and appropriate first aid is critical in the event of exposure.

- General Advice: Move the victim from the exposure area. Consult a physician immediately and provide them with the Safety Data Sheet (SDS).[3]
- If Inhaled:
 - Move the person to fresh air.[3]
 - If breathing is difficult or has stopped, provide artificial respiration.[3]
 - Seek immediate medical attention.[3]
- In Case of Skin Contact:
 - Immediately remove all contaminated clothing.

- Wash the affected area with plenty of soap and water for at least 15 minutes.[3][6]
- Seek immediate medical attention; take the victim to a hospital if necessary.[3]
- In Case of Eye Contact:
 - Rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[4][6]
 - Remove contact lenses, if present and easy to do. Continue rinsing.
 - Consult an ophthalmologist.[6]
- If Swallowed:
 - Immediately call a Poison Control Center or doctor.[2][3]
 - Rinse the mouth thoroughly with water.[3]
 - Do not induce vomiting.[1]
 - Never give anything by mouth to an unconscious person.[3]

A swift and safe response is required to contain and clean up any spills.

- Immediate Actions:
 - Evacuate all non-essential personnel from the spill area.[3]
 - Ensure adequate ventilation.[3]
 - Eliminate all sources of ignition.[1]
- Personal Protection:
 - Don appropriate PPE, including respiratory protection, chemical-resistant gloves, and safety goggles.[1][3]
- Containment and Cleanup:

- Prevent the spill from entering drains or waterways.[3]
- Carefully sweep or shovel the spilled solid material into a suitable, closed, and labeled container for disposal.[3]
- Avoid generating dust during cleanup.[3]
- Clean the affected area thoroughly once the material has been collected.

Fire-Fighting Measures

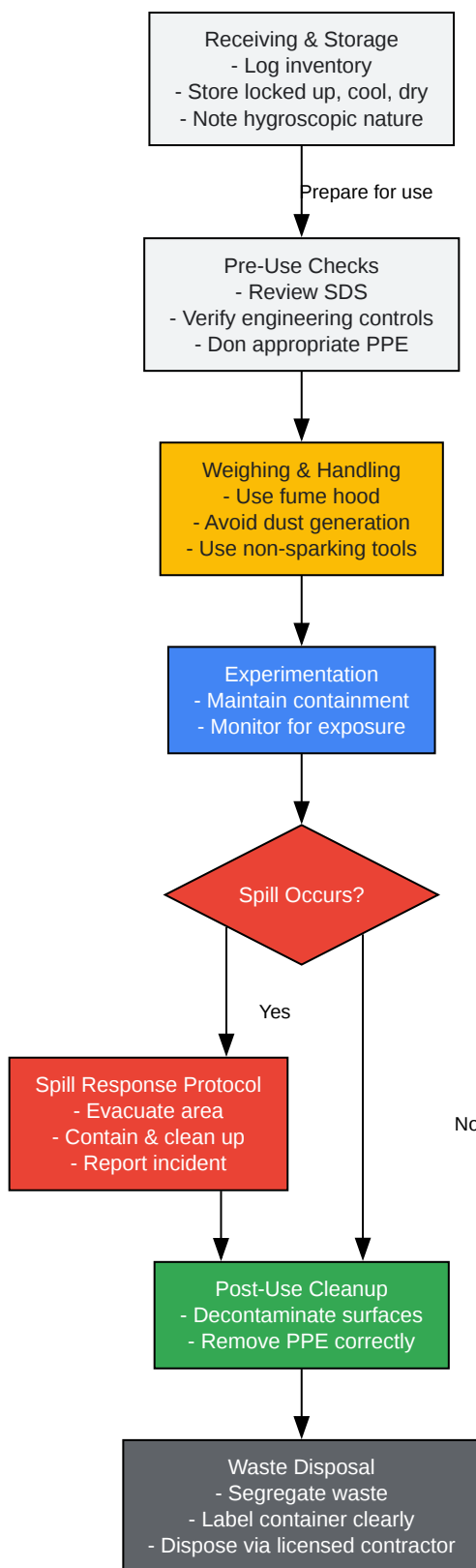
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[3][8]
- Specific Hazards: Combustion may produce hazardous gases, including carbon oxides, nitrogen oxides (NO_x), and hydrogen chloride gas.[3]
- Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Disposal Considerations

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Consider dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Do not allow the chemical to enter drains or the environment.[3]

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **allylamine hydrochloride** from receipt to disposal.



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Safe handling workflow for **allylamine hydrochloride**.

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